

Application Notes & Research Protocols: 1-(4-Chlorophenyl)pentan-1-amine

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pentan-1-amine

Cat. No.: B12970111

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Introduction and Scientific Context

1-(4-Chlorophenyl)pentan-1-amine is a research chemical belonging to the substituted phenethylamine class. Its structure, featuring a chlorinated phenyl ring and a pentylamine chain, suggests potential interactions with biological amine systems. This document provides a comprehensive guide for the synthesis, characterization, and proposed pharmacological evaluation of this compound. Given the limited direct literature on this specific molecule, the protocols and applications described herein are based on established methodologies for structurally analogous compounds.

The rationale for investigating **1-(4-Chlorophenyl)pentan-1-amine** stems from its structural similarities to known psychoactive compounds and pharmacological agents. The core phenethylamine skeleton is a cornerstone of many stimulants, while modifications such as ring substitution and alkyl chain length can significantly modulate activity, potency, and selectivity towards various neuronal targets, including monoamine transporters and enzymes.^{[1][2]} This guide serves as a foundational resource for researchers aiming to explore its potential as a novel chemical probe or therapeutic lead.

1.1 Chemical Identity and Physicochemical Properties

Property	Value	Source
IUPAC Name	1-(4-chlorophenyl)pentan-1-amine	PubChem CID 12622928 (Analogue)[3]
Molecular Formula	C ₁₁ H ₁₆ ClN	Calculated
Molecular Weight	197.70 g/mol	ChemScene (Isomer)[4]
CAS Number	Not available	N/A
Predicted XLogP3	3.5 - 4.0	Estimated based on analogues
Appearance	White to off-white solid or oil	Assumed based on analogues

1.2 Handling and Safety Precautions

As a novel research chemical with an uncharacterized toxicological profile, **1-(4-Chlorophenyl)pentan-1-amine** must be handled with extreme caution. It is intended for laboratory research purposes only and is not for human or animal consumption.[5]

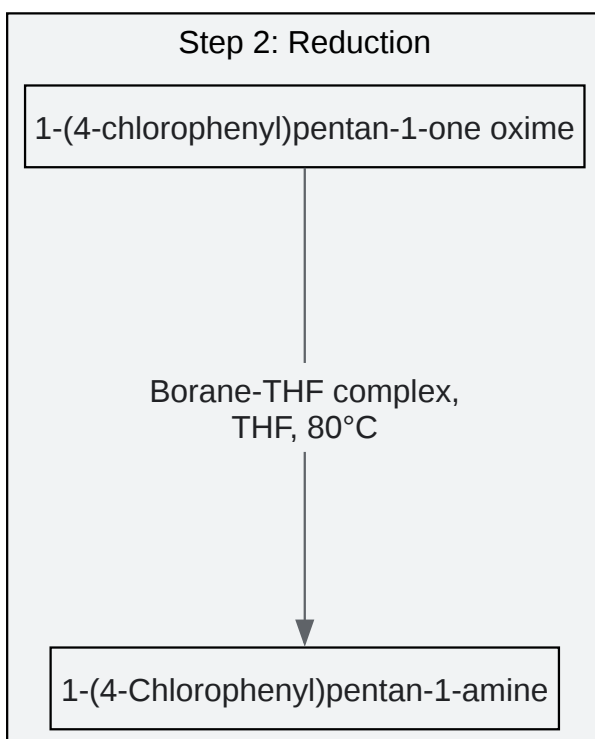
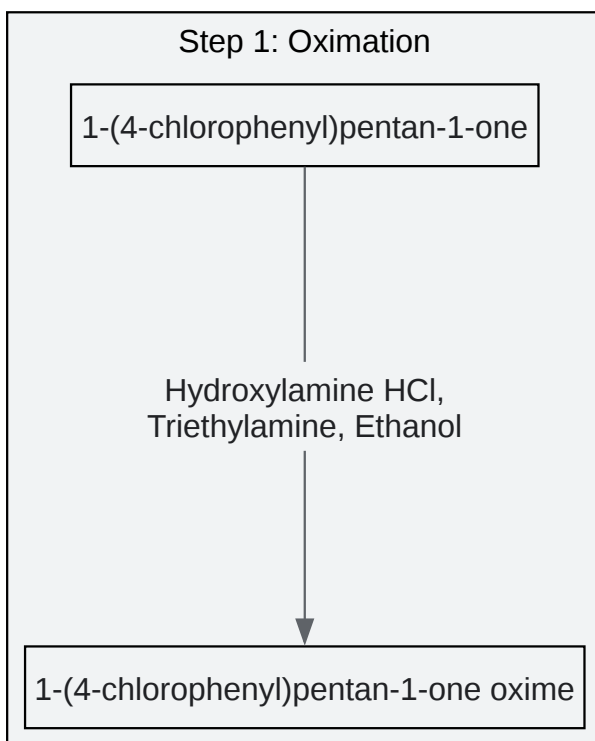
- Personal Protective Equipment (PPE): Always wear a lab coat, nitrile gloves, and safety glasses.
- Handling: Handle in a well-ventilated fume hood to avoid inhalation. The hydrochloride salt may be a respiratory irritant.[3]
- Toxicity: The compound is predicted to be harmful if swallowed, based on data for similar structures. Avoid contact with skin and eyes, as it may cause irritation or burns.
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials. For long-term stability, storage in an inert atmosphere is recommended.

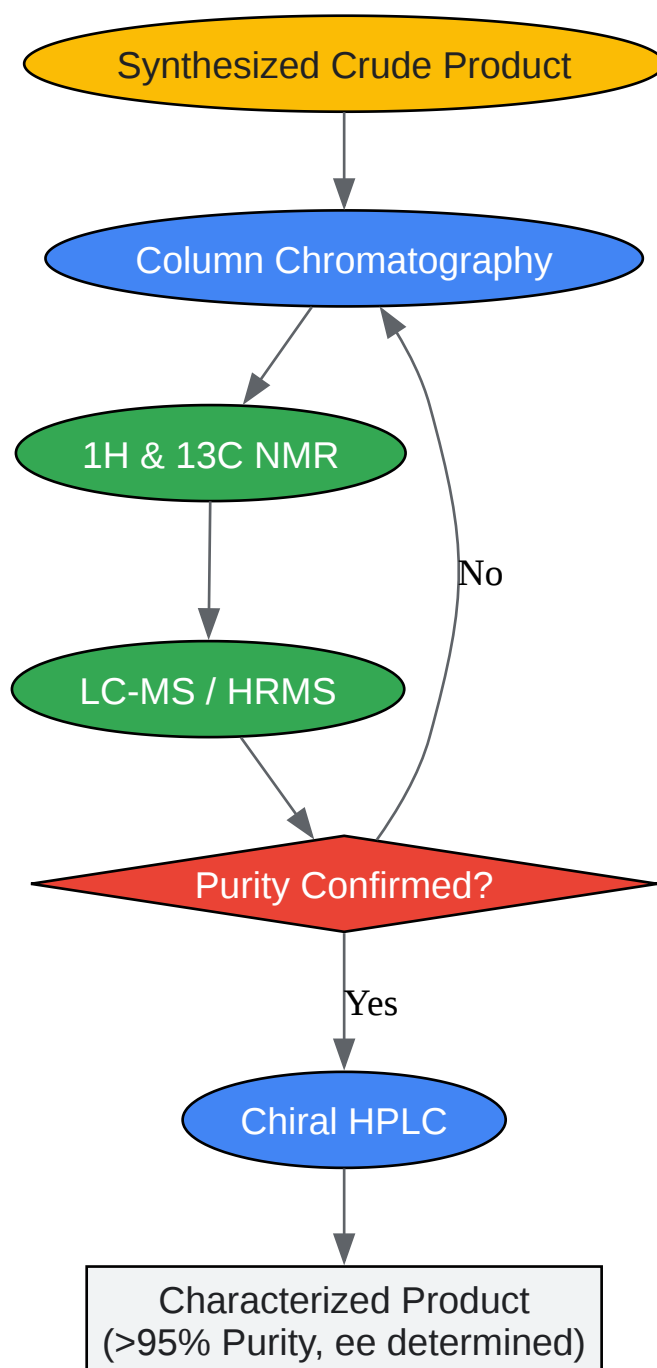
Synthesis and Characterization

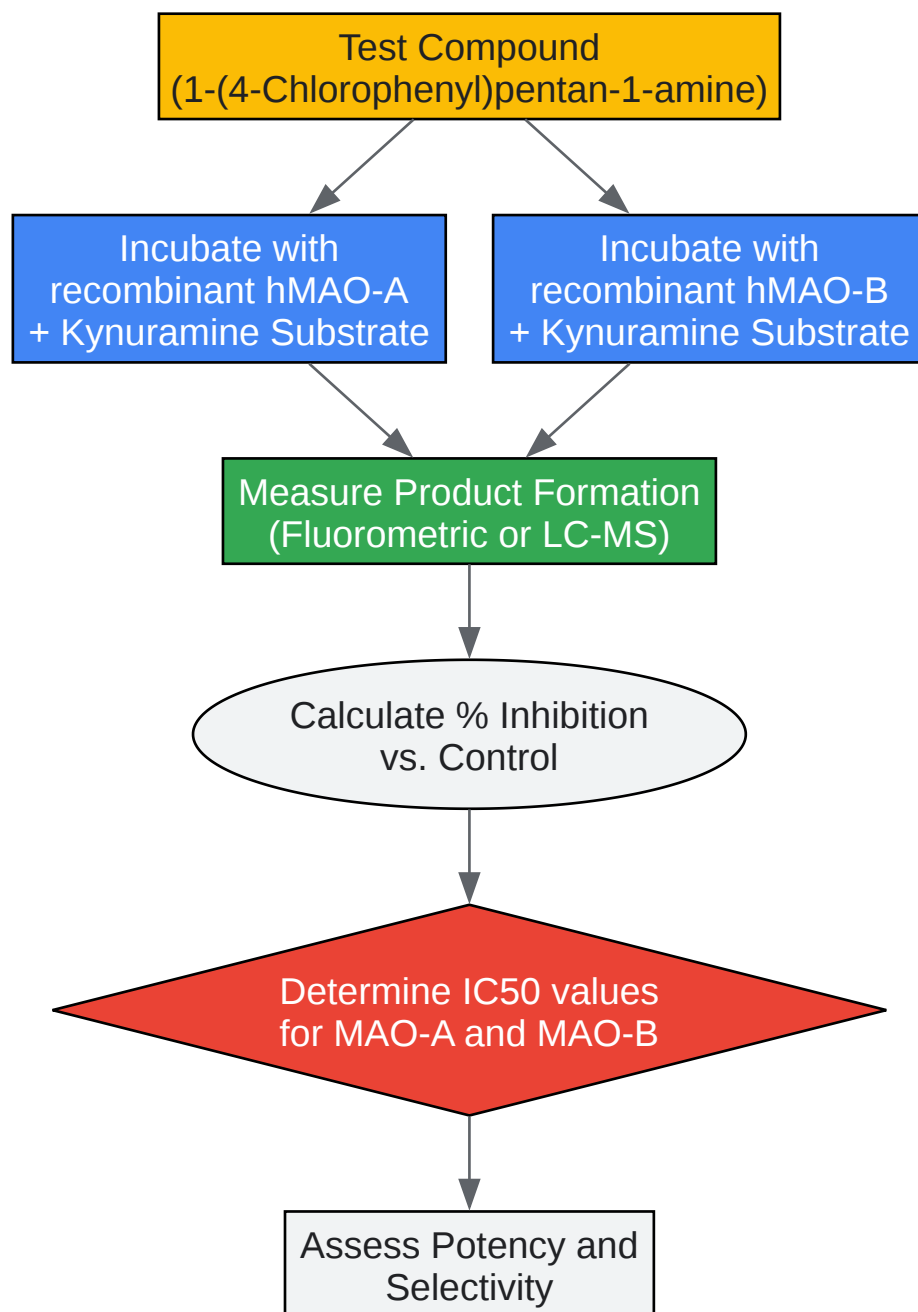
The synthesis of **1-(4-Chlorophenyl)pentan-1-amine** can be achieved through a reductive amination pathway, starting from the corresponding ketone. The following protocol is adapted from established methods for similar structures.[6]

2.1 Proposed Synthetic Route

The proposed two-step synthesis involves the conversion of 1-(4-chlorophenyl)pentan-1-one to its oxime, followed by reduction to the target primary amine.







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Sources

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- [5. 1-\(4-chlorophenyl\)-4-methylpentan-1-amine | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
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